

Taplucainium competitive landscape chronic cough

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Taplucainium Chloride

CAS No.: 2489565-37-7

Cat. No.: S12865047

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Competitive Landscape & Mechanism Comparison

The table below summarizes how Taplucainium compares to other mechanisms in development for Refractory Chronic Cough (RCC).

Therapeutic Agent / Class	Mechanism of Action	Key Differentiator / Proposed Advantage	Development Status (as of mid-2024)
Taplucainium (NOC-110)	Novel, charged sodium channel blocker; silences activated nociceptors [1].	Broader approach: works downstream of multiple large-pore channels (P2X, TRPV, TRPA) [1].	Phase 2b (ASPIRE trial); first patient dosed in H2 2024 [1].
P2X3 Antagonists	Antagonists of P2X3 receptors, which are activated by ATP [2].	Targeted approach: specifically blocks one key pathway (ATP-mediated cough) [2].	Gefapixant licensed in EU, Japan, Switzerland; others in development [2].
TRP Channel Modulators	Antagonists of TRPV1 or TRPA1 channels (activated by chemical irritants) [3].	Targeted approach: blocks specific irritant-sensing pathways [3].	In clinical development [3].

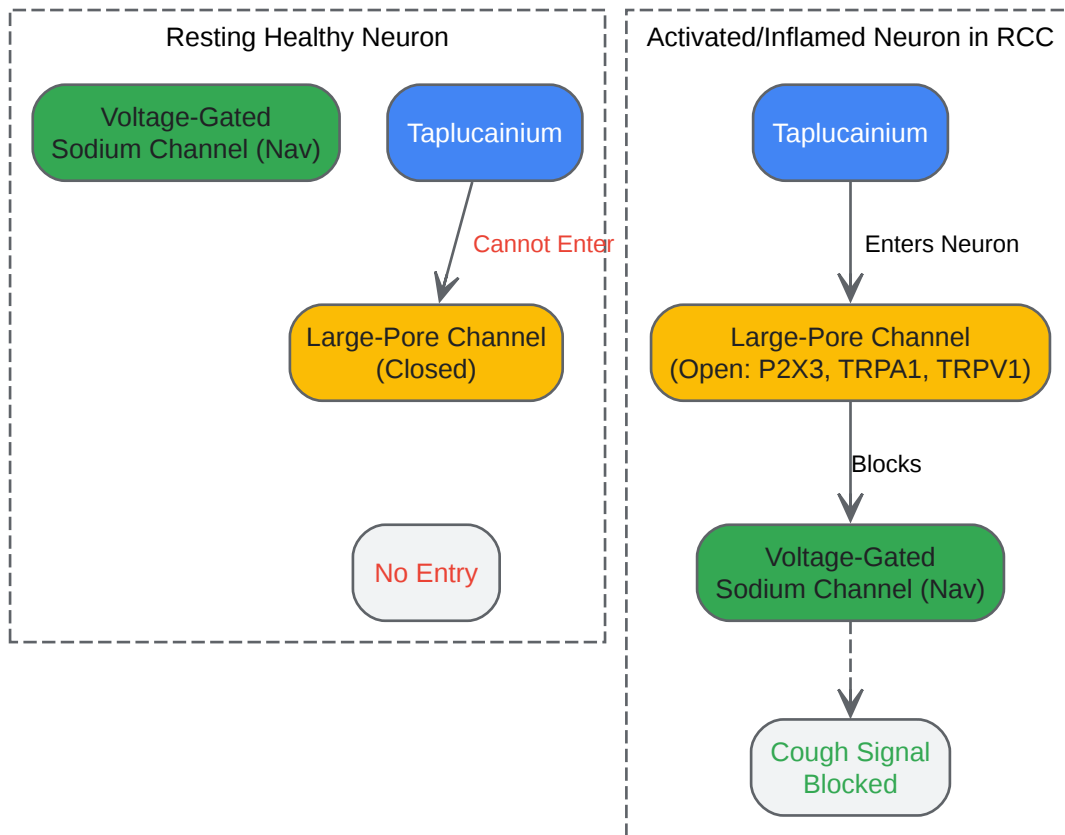
Therapeutic Agent / Class	Mechanism of Action	Key Differentiator / Proposed Advantage	Development Status (as of mid-2024)
Neuromodulators (e.g., Gabapentin)	Central neuromodulators; mechanism in cough is not fully defined [2].	Repurposed drugs; used off-label due to lack of approved alternatives [2].	Standard off-label care; recommended in guidelines [2].

Taplucainium's Mechanism & Experimental Insight

Detailed Mechanism of Action: Taplucainium is a first-in-class "nocion," a charged sodium channel blocker formulated for inhalation [1]. Its unique properties are key to its proposed selective action:

- **Inactive Extracellularly:** The molecule is permanently charged and does not passively cross nerve cell membranes. This minimizes off-target effects on resting neurons and systemic exposure [1].
- **Selective Access via "Large Pore" Channels:** It only enters nociceptors (sensory nerves) that are actively firing and inflamed, gaining access through pathologically opened large-pore channels such as P2X3, TRPV1, and TRPA1 [1].
- **Blocking the Signal:** Once inside the neuron, taplucainium blocks voltage-gated sodium channels (Nav). This prevents the generation of action potentials, effectively "silencing" the hyperactive nerves responsible for the pathological cough reflex [1].

The following diagram illustrates this targeted mechanism.



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Experimental & Clinical Protocol Overview

Preclinical Evidence: In preclinical models, taplucainium demonstrated **complete inhibition of the cough response**, which supported its advancement to clinical trials [1]. The company also reports a favorable safety profile from early-stage clinical studies [1].

Phase 2b Clinical Trial (ASPIRE) Design: The ongoing ASPIRE trial is designed to generate the robust, quantitative data required for objective comparison.

- **Design:** Randomized, double-blind, placebo-controlled [1].
- **Population:** ~240 adults with refractory or unexplained chronic cough [1].
- **Intervention:** Taplucainium Inhalation Powder (NOC-110) once daily versus placebo [1].
- **Primary Endpoints:** The trial will evaluate **efficacy, safety, and tolerability** [1]. Efficacy in chronic cough trials is typically measured by a reduction in objective 24-hour cough frequency (measured by

a CE-marked cough monitor) and patient-reported outcomes (e.g., cough severity diaries, quality of life questionnaires) [2].

Key Differentiators & Future Outlook

Taplucainium's primary differentiator is its **broad, downstream mechanism**. While other investigational therapies target individual receptors (e.g., P2X3 or TRPA1), taplucainium is designed to inhibit the cough signal regardless of which upstream "large-pore" channel is activated in a given patient [1]. This could potentially translate to efficacy in a broader patient population or in various cough indications.

The global chronic refractory cough market is significant, valued at US\$9.4 billion in 2023, and is expected to grow, underscoring the high unmet medical need and commercial interest in this space [4].

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To cite this document: Smolecule. [Taplucainium competitive landscape chronic cough]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12865047#taplucainium-competitive-landscape-chronic-cough>]

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